

Technical Guide: Spectroscopic Profiling of 4-Hydroxy-3-iodo-5-methoxybenzonitrile

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Compound of Interest

Compound Name: 4-Hydroxy-3-iodo-5-methoxybenzonitrile

CAS No.: 834907-45-8

Cat. No.: B1342704

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Executive Summary & Compound Identity

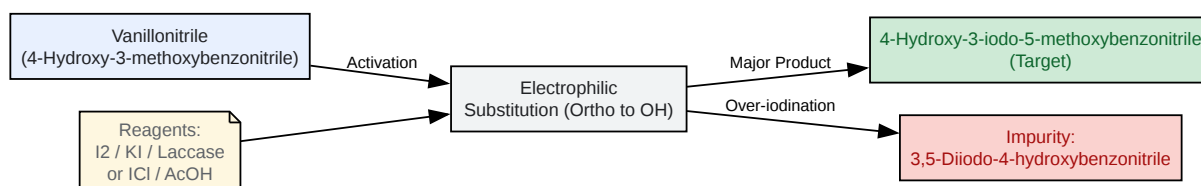
4-Hydroxy-3-iodo-5-methoxybenzonitrile is a critical intermediate in the synthesis of catechol-O-methyltransferase (COMT) inhibitors and radiolabeled pharmaceutical tracers. Its structural uniqueness lies in the asymmetric substitution of the phenolic ring, where the electron-withdrawing nitrile group (CN) and the heavy iodine atom create distinct spectroscopic signatures.

Property	Data
IUPAC Name	4-Hydroxy-3-iodo-5-methoxybenzonitrile
Common Name	5-Iodovanillonitrile
CAS Registry	834907-45-8
Molecular Formula	C ₈ H ₆ INO ₂
Molecular Weight	275.04 g/mol
Appearance	Colorless to pale yellow crystalline solid
Melting Point	131–133 °C (Lit.), 128–129 °C (Exp.)

Structural Context & Synthesis Workflow

Understanding the synthesis is vital for identifying potential impurities (e.g., unreacted vanillonitrile or di-iodinated byproducts) in spectroscopic data. The compound is typically synthesized via the electrophilic aromatic iodination of vanillonitrile.

Synthesis Pathway Diagram



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Figure 1: Synthetic pathway highlighting the origin of the target compound and potential impurities.

Nuclear Magnetic Resonance (NMR) Profiling

The NMR data below is based on measurements in Chloroform-d (CDCl₃). The asymmetry of the molecule results in distinct meta-coupled aromatic doublets.

Proton NMR (^1H NMR)

Instrument Frequency: 270–400 MHz Solvent: CDCl_3 (δ 7.26 ppm reference)

Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment	Structural Context
7.64	Doublet (d)	1H	1.6 Hz	H-2	Aromatic proton between I and CN. Deshielded by ortho-Iodine and para-CN.
7.06	Doublet (d)	1H	1.6 Hz	H-6	Aromatic proton between OMe and CN.
6.57	Broad Singlet (s)	1H	-	OH	Phenolic hydroxyl. ^[1] Shift is concentration /solvent dependent.
3.94	Singlet (s)	3H	-	OMe	Methoxy group at C-5.

Key Diagnostic Feature: The coupling constant (

Hz) confirms the meta relationship between H-2 and H-6. A para substitution pattern would yield a much larger coupling constant (~ 8 Hz), while ortho would be ~ 8 -9 Hz.

Carbon NMR (^{13}C NMR)

Instrument Frequency: 100 MHz Solvent: CDCl_3 (δ 77.16 ppm reference)

Shift (δ ppm)	Assignment	Interpretation
150.0	C-4	Phenolic carbon (ipso to OH). Deshielded by oxygen.
145.7	C-5	Methoxy-bearing carbon (ipso to OMe).
135.2	C-2	Aromatic CH. ^[1] Deshielded relative to benzene due to electronic effects of CN and I.
117.6	CN	Nitrile carbon. Characteristic region for aryl nitriles.
113.4	C-6	Aromatic CH (ortho to OMe).
105.1	C-1	Quaternary carbon (ipso to CN). Shielded by resonance interaction with CN.
80.9	C-3	Diagnostic: Iodine-bearing carbon. Heavily shielded due to the "Heavy Atom Effect" of Iodine.
56.6	OMe	Methoxy methyl carbon.

Vibrational Spectroscopy (IR)

The Infrared spectrum provides rapid confirmation of functional groups, particularly the nitrile and phenolic moieties.

Sample Preparation Protocol:

- Method: Potassium Bromide (KBr) Pellet.
- Ratio: Mix ~1 mg of sample with 100 mg of spectroscopic grade KBr.
- Compression: Press at 10 tons for 2 minutes to form a transparent disk.

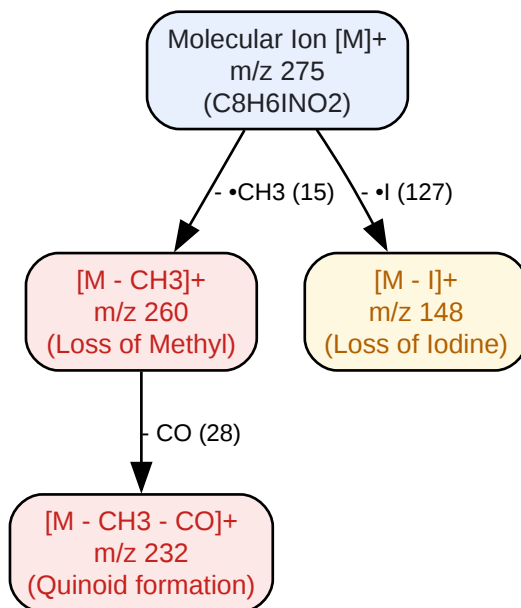
Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Notes
3313	O-H Stretch	Broad, Medium	Phenolic OH. Broadening indicates hydrogen bonding.
3010	C-H Stretch	Weak	Aromatic C-H stretch.
2231	C≡N Stretch	Sharp, Strong	Diagnostic: Unmistakable nitrile peak. Differentiates from aldehyde precursors (which show C=O ~1680).
1595, 1573	C=C Ring Stretch	Medium	Aromatic skeletal vibrations.
1284, 1041	C-O Stretch	Strong	Aryl-alkyl ether (OMe) and Phenol (C-OH) stretches.
856, 821	C-H Bend	Medium	Out-of-plane bending, indicative of substituted benzene.
615	C-I Stretch	Weak	Carbon-Iodine stretch (often difficult to assign definitively in fingerprint region).

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and the presence of iodine (monoisotopic mass 127).

Method: Electron Impact (EI) or Fast Atom Bombardment (FAB). Molecular Ion: [M]⁺ = 275 (based on ¹²⁷I, ¹⁶O, ¹⁴N).

Fragmentation Logic Diagram



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Figure 2: Predicted fragmentation pathway for EI-MS analysis.

m/z	Identity	Interpretation
275	$[M]^+$	Molecular ion. Base peak or high intensity.
260	$[M - CH_3]^+$	Loss of methyl radical from methoxy group.
148	$[M - I]^+$	Loss of iodine radical. Distinctive large mass loss (127 Da).
127	$[I]^+$	Iodine cation (often seen in high energy EI).

Experimental Protocols for Validation

Protocol A: 1H NMR Sample Preparation

- **Drying:** Ensure the solid sample is dried under high vacuum (0.1 mbar) for 4 hours to remove solvent traces (water/ethanol) that obscure the OH region.
- **Dissolution:** Weigh 10–15 mg of **4-Hydroxy-3-iodo-5-methoxybenzonitrile** into a clean vial.
- **Solvent:** Add 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS as an internal standard.
- **Transfer:** Transfer to a 5 mm NMR tube. Cap immediately to prevent evaporation and moisture uptake.
- **Acquisition:** Acquire at 298 K with a minimum of 16 scans to ensure high signal-to-noise ratio for the minor ¹³C satellites if needed.

Protocol B: Thin Layer Chromatography (TLC)

- **Stationary Phase:** Silica Gel 60 F254.
- **Mobile Phase:** Petroleum Ether : Ethyl Acetate (3:1).
- **Detection:** UV Light (254 nm).
- **Expected Rf:** ~0.45 – 0.50 (Distinct from Vanillonitrile Rf ~0.35 due to increased lipophilicity from Iodine).

References

- Semantic Scholar. An expeditious chemo-enzymatic synthesis of dihydronorcapsaicin b-D-glucopyranoside. (Contains specific NMR/IR data for compound 4). [\[Link\]](#)
- Royal Society of Chemistry (RSC). Efficient and sustainable laccase-catalyzed iodination of p-substituted phenols. (Data for compound 2t). [\[Link\]](#)
- National Institutes of Health (NIH) PubChem. Benzaldehyde, 4-hydroxy-3-iodo-5-methoxy- (Related Compound 5-Iodovanillin). [\[Link\]](#)

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Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
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